

Essential Safety and Handling Protocols for Boscalid-5-hydroxy

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Compound of Interest

Compound Name: Boscalid-5-hydroxy

Cat. No.: B1459923

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Prudent Handling of **Boscalid-5-hydroxy** in the Absence of Specific Data

Boscalid-5-hydroxy is a primary metabolite of the fungicide Boscalid, formed through a hydroxylation process in various organisms.[1] While specific, comprehensive safety data for **Boscalid-5-hydroxy** is not readily available, a conservative and professionally responsible approach dictates that it should be handled with at least the same level of precaution as its parent compound, Boscalid. In some instances, metabolites of chemical compounds can exhibit equal or even greater toxicity than the parent substance.[2][3] Therefore, the following safety and logistical information is derived from the established protocols for Boscalid.

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment (PPE) is essential when handling **Boscalid-5-hydroxy**.

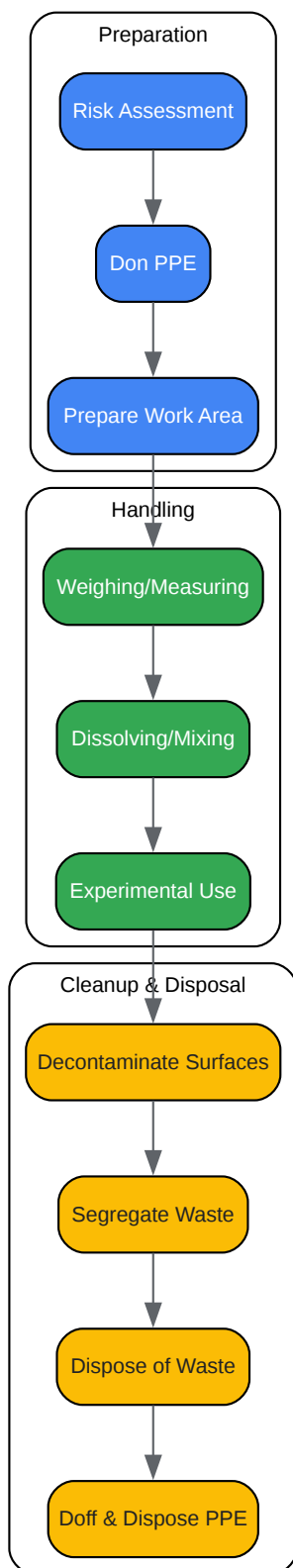
PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards should be worn. ^[4] A face shield may be necessary for splash protection.
Skin Protection	Chemical-Resistant Gloves	Impermeable gloves, such as nitrile rubber (≥14 mils), butyl rubber (≥14 mils), or viton (≥14 mils), are required. ^{[5][6]} Gloves should be inspected for integrity before each use.
Protective Clothing	A long-sleeved shirt, long pants, and a chemical-resistant apron or coveralls are necessary to prevent skin contact. ^{[6][7]}	
Footwear	Chemical-resistant boots should be worn. ^[6]	
Respiratory Protection	Respirator	In situations where dust or aerosols may be generated, a full-face respirator with an appropriate particulate filter is recommended. ^[4]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for laboratory safety and environmental protection.

Operational Workflow:

A clear, step-by-step workflow ensures that all safety measures are consistently applied.



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Safe Handling Workflow for **Boscalid-5-hydroxy**

Disposal Plan:

Proper disposal of **Boscalid-5-hydroxy** and any contaminated materials is crucial to prevent environmental contamination.

Waste Type	Disposal Procedure
Unused Product	Dispose of as hazardous waste in accordance with local, state, and federal regulations. [5] [8] Do not dispose of down the drain.
Contaminated Materials (PPE, labware, etc.)	Place in a sealed, labeled container for hazardous waste disposal. [8] [9]
Empty Containers	Triple rinse the container, puncture it to prevent reuse, and dispose of it in a sanitary landfill or by other approved procedures. [5]

Experimental Protocols

Handling Solid **Boscalid-5-hydroxy**:

- Preparation:
 - Conduct a thorough risk assessment for the planned experiment.
 - Ensure a safety data sheet for the parent compound, Boscalid, is readily accessible.
 - Work in a well-ventilated area, preferably within a chemical fume hood.
 - Don all required personal protective equipment.
- Weighing and Transfer:
 - Use a dedicated, clean weighing vessel.
 - Handle the solid with care to avoid generating dust.

- Clean any spills immediately with a damp cloth or absorbent material, taking care not to create dust.
- Dissolution:
 - Add the solvent to the solid slowly to prevent splashing.
 - If necessary, use a magnetic stirrer to aid dissolution.

Handling **Boscalid-5-hydroxy** in Solution:

- Transfer:
 - Use appropriate volumetric glassware to transfer the solution.
 - Avoid direct contact with the solution.
- Experimental Use:
 - Perform all operations within a fume hood.
 - Ensure all containers are clearly labeled.

Cleanup and Decontamination:

- Work Surfaces:
 - Wipe down all work surfaces with an appropriate cleaning agent after use.
- Equipment:
 - Thoroughly clean all glassware and equipment that came into contact with **Boscalid-5-hydroxy**.
- Personal Decontamination:
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly with soap and water after handling the compound.

Quantitative Data Summary

The following tables summarize key quantitative data for the parent compound, Boscalid, which should be used as a reference for handling **Boscalid-5-hydroxy**.

Physicochemical Properties of Boscalid

Property	Value
Molecular Formula	C ₁₈ H ₁₂ Cl ₂ N ₂ O
Molecular Weight	343.21 g/mol
Physical State	Solid[1]
Melting Point	142.8 - 143.8 °C[8]
Water Solubility	4.6 mg/L (at 20 °C)[9]

Toxicological Data for Boscalid

Test	Result
Acute Oral LD50 (Rat)	> 2000 mg/kg bw[10]
Acute Dermal LD50 (Rat)	> 2000 mg/kg[11]
Skin Sensitization (Guinea Pig)	Not a sensitizer[10]

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